

"6-Bromo-3,3-dimethylindoline" as a building block for agrochemicals

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Compound of Interest

Compound Name: 6-Bromo-3,3-dimethylindoline

Cat. No.: B2625481

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Application Notes & Protocols

Topic: 6-Bromo-3,3-dimethylindoline as a Versatile Synthon for Novel Agrochemicals

Abstract: The indoline scaffold is a privileged structure in medicinal chemistry and agrochemical research, present in numerous natural products and synthetic molecules with potent biological activity.^{[1][2][3]} This application note provides a technical guide for researchers on the strategic use of **6-Bromo-3,3-dimethylindoline** as a versatile building block for the synthesis of next-generation fungicides and insecticides. We explore its reactivity profile, offer detailed, field-tested protocols for key transformations, and present plausible synthetic pathways to novel agrochemical candidates. The inherent features of this synthon—a reactive bromine handle for cross-coupling, a nucleophilic nitrogen for derivatization, and a gem-dimethyl group for improved stability and favorable physicochemical properties—make it an exceptionally valuable starting material for discovery chemistry.

Core Characteristics and Reactivity Profile

6-Bromo-3,3-dimethylindoline is a heterocyclic intermediate whose structure is primed for diverse chemical modifications.^[4] Understanding its fundamental properties and reaction potential is key to unlocking its utility.

Physicochemical Data

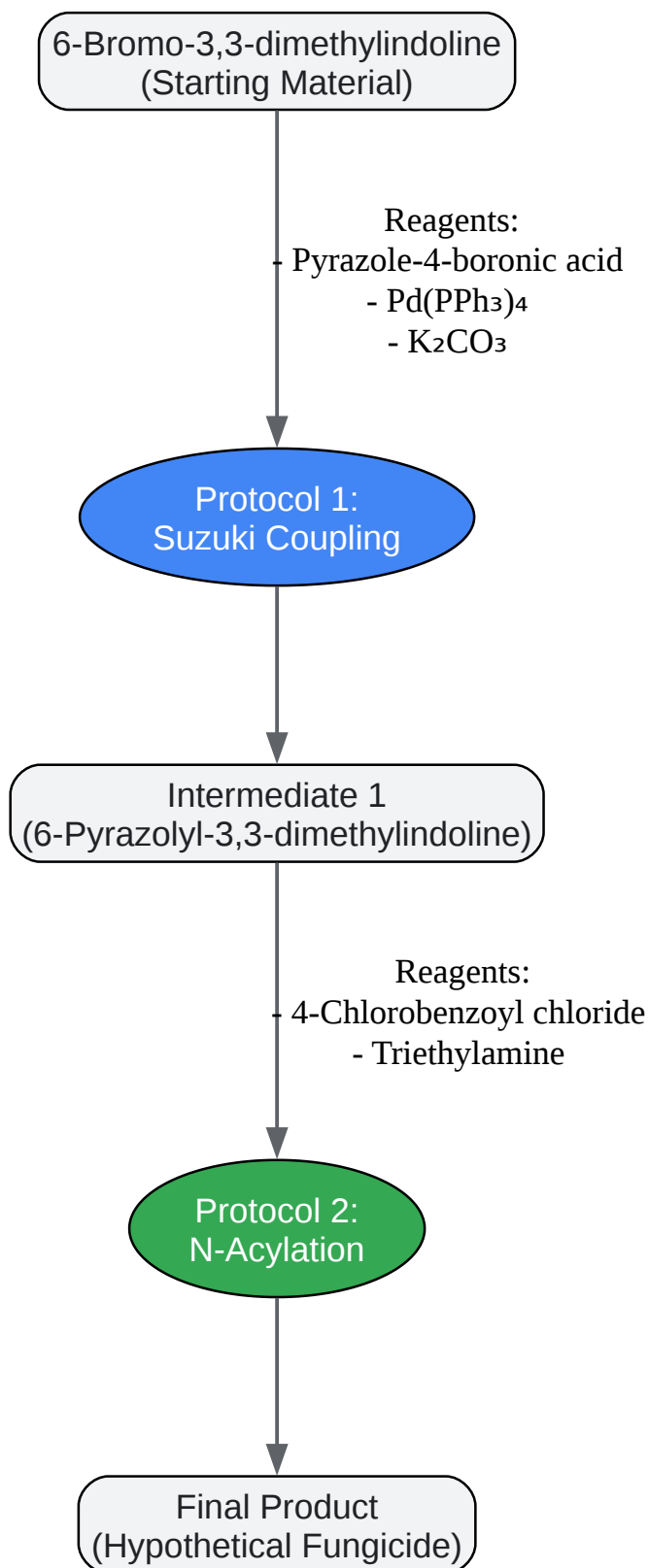
A summary of the key properties of **6-Bromo-3,3-dimethylindoline** is presented below.

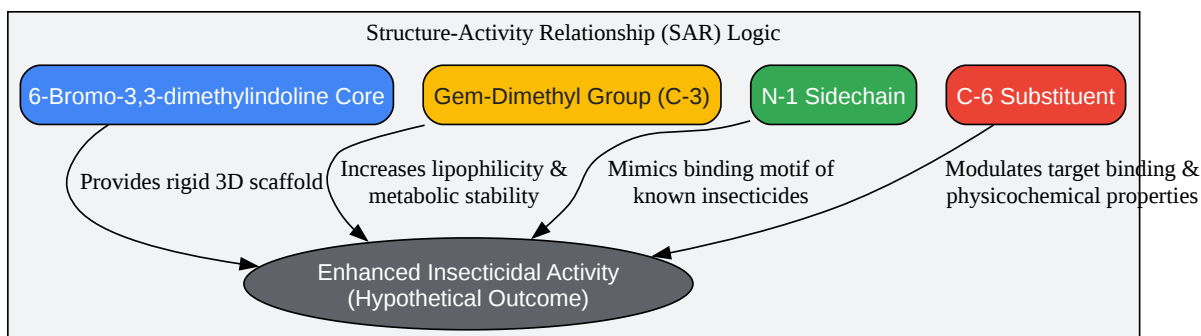
Property	Value	Reference
CAS Number	158326-85-3	[4]
Molecular Formula	C ₁₀ H ₁₂ BrN	[4]
Molecular Weight	226.12 g/mol	[4]
Appearance	(Typically) Off-white to light brown solid	N/A
Purity	≥97% (Commercially available)	[5]

Strategic Reaction Sites

The power of **6-Bromo-3,3-dimethylindoline** as a building block stems from its two primary reaction sites: the C-6 bromine atom on the aromatic ring and the N-1 secondary amine of the indoline core. The gem-dimethyl group at C-3 sterically hinders oxidation of the heterocyclic ring, enhancing the stability of the indoline core compared to unsubstituted indolines.

The following diagram illustrates the key reactive centers that can be exploited for the synthesis of diverse agrochemical scaffolds.





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